

# Essential Safety and Logistical Information for Handling 4-(Dimethylamino)butanal

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## Compound of Interest

Compound Name: 4-(Dimethylamino)butanal

Cat. No.: B018867

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **4-(Dimethylamino)butanal** (CAS No. 104459-70-3) is not readily available. The following guidance is based on the known hazards of its functional groups (aliphatic aldehyde and tertiary amine) and safety data from structurally similar compounds, such as 4-(Dimethylamino)butyraldehyde diethyl acetal and 4-(Dimethylamino)butyraldehyde dimethyl acetal. A cautious approach is strongly advised, treating the compound as potentially hazardous.

## Immediate Safety and Handling Precautions

Due to the presence of an aldehyde and an amine group, **4-(Dimethylamino)butanal** is likely to be an irritant to the skin, eyes, and respiratory system. Aliphatic amines can be corrosive, and aldehydes are often reactive and toxic. Therefore, stringent safety measures are necessary to minimize exposure.

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-(Dimethylamino)butanal**, based on the potential hazards associated with its functional groups and data from similar compounds.<sup>[1][2][3]</sup>

PPE Category	Item	Specification
Eye and Face	Safety Goggles	Chemical splash goggles that meet EU Standard EN166 or equivalent.
Face Shield	Recommended when there is a risk of splashing.	
Hand	Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene). Gloves should be inspected before use and changed frequently, especially if contaminated. <a href="#">[1]</a>
Body	Laboratory Coat	A long-sleeved, fully buttoned lab coat is required.
Protective Clothing	For larger quantities or situations with a high risk of exposure, chemical-resistant overalls or an apron should be worn.	
Respiratory	Respirator	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. <a href="#">[1]</a> If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is recommended.
Footwear	Closed-toe Shoes	Sturdy, closed-toe shoes that cover the entire foot are mandatory in the laboratory.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.<sup>[1]</sup> All necessary PPE should be inspected and worn correctly.
- Weighing and Aliquoting: Conduct all manipulations of **4-(Dimethylamino)butanal** inside a certified chemical fume hood to minimize inhalation exposure.<sup>[1]</sup>
- Experimental Use: Use the smallest quantity of the chemical necessary for the experiment. Keep containers tightly sealed when not in use. Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
- Spill Management: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated material into a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and follow emergency procedures.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water. Decontaminate all work surfaces.

## Disposal Plan

All waste containing **4-(Dimethylamino)butanal** should be treated as hazardous waste.

- Waste Segregation: Collect all liquid waste containing this compound in a dedicated, labeled, and sealed hazardous waste container.<sup>[4]</sup> Do not mix with incompatible waste streams, such as strong acids or oxidizing agents. Solid waste, such as contaminated gloves and absorbent materials, should be collected in a separate, clearly labeled hazardous waste bag or container.<sup>[4]</sup>
- Container Labeling: The waste container must be clearly labeled as "Hazardous Waste: **4-(Dimethylamino)butanal**" and should include hazard symbols as appropriate (e.g., irritant, corrosive).
- Storage: Store hazardous waste in a designated, well-ventilated, and secure area, away from heat and ignition sources.

- Disposal: Arrange for the collection and disposal of hazardous waste through a licensed environmental disposal company.[5][6] Do not dispose of this chemical down the drain.[4][7]

## Physicochemical Properties

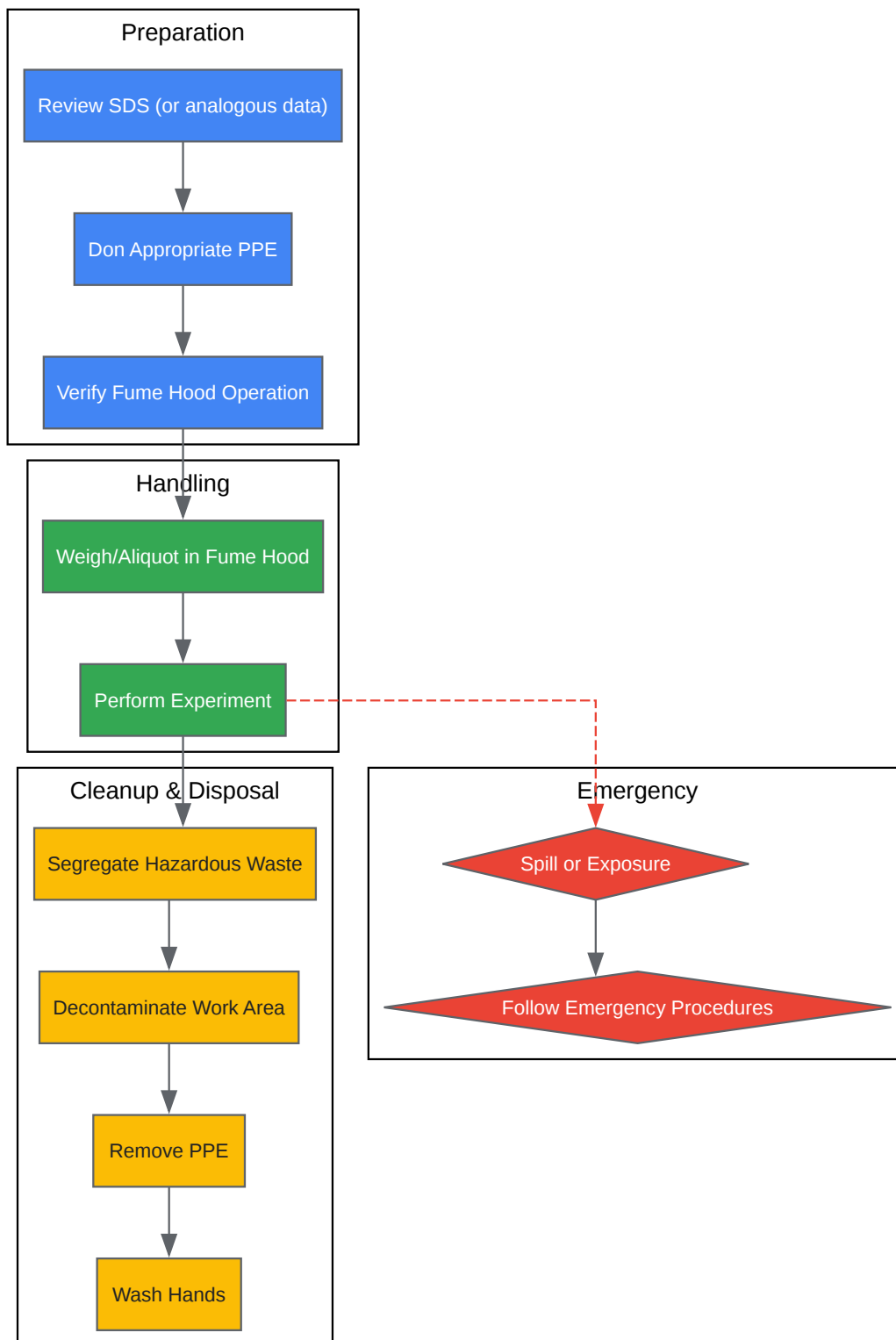
The following table summarizes the available physical and chemical data for **4-(Dimethylamino)butanal**.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO
Molecular Weight	115.17 g/mol [8]
Appearance	Light yellow liquid[9]
Boiling Point	153.3 ± 23.0 °C at 760 mmHg
Flash Point	42.4 ± 12.0 °C
Density	0.9 ± 0.1 g/cm <sup>3</sup>
Storage	Store at 0-8°C[9]

## Experimental Workflow

The following diagram illustrates the safe handling workflow for **4-(Dimethylamino)butanal**.

## Safe Handling Workflow for 4-(Dimethylamino)butanal

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